

Application Notes and Protocols: Preparation of EPZ-4777 Stock Solution

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Compound of Interest

Compound Name: EPZ-4777

Cat. No.: B1398500

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Abstract

These application notes provide a comprehensive protocol for the preparation, storage, and handling of stock solutions of **EPZ-4777**, a potent and selective inhibitor of the histone methyltransferase DOT1L. Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and validity of experimental results in cancer research and other relevant fields. The following sections detail the necessary materials, a step-by-step procedure for stock solution preparation, and recommendations for storage to maintain compound integrity.

Compound Information

EPZ-4777 is a small molecule inhibitor of DOT1L (Disruptor of Telomeric Silencing 1-Like), an enzyme that methylates histone H3 on lysine 79 (H3K79).^[1] Dysregulation of DOT1L activity is implicated in certain types of leukemia, particularly those with MLL gene rearrangements. **EPZ-4777** has been shown to selectively kill cells with these translocations by inhibiting H3K79 methylation and blocking the expression of leukemogenic genes.^[1]

Quantitative Data Summary

For accurate and reproducible experiments, it is essential to use precise information regarding the physicochemical properties of **EPZ-4777**. The following table summarizes key quantitative

data from various suppliers. Researchers should always refer to the Certificate of Analysis provided with their specific batch of the compound.

Parameter	Value	Source(s)	Notes
Molecular Weight (g/mol)	539.67	R&D Systems, Selleck Chemicals, Tocris	Batch-specific molecular weights may vary due to hydration.[2]
540.66	MedchemExpress	Always use the value from the lot-specific Certificate of Analysis.	
Chemical Formula	C ₂₈ H ₄₁ N ₇ O ₄	R&D Systems, Selleck Chemicals, Tocris	
C ₂₇ H ₄₀ N ₈ O	MedchemExpress		
Solubility in DMSO	Up to 100 mM (53.97 mg/mL)	R&D Systems, Selleck Chemicals, Tocris	Use fresh, high-quality DMSO as moisture can reduce solubility. [3]
Solubility in Ethanol	Up to 100 mM (53.97 mg/mL)	R&D Systems, Tocris	
Water Solubility	Insoluble	Selleck Chemicals	
Storage of Solid	-20°C	R&D Systems, Selleck Chemicals, Tocris	Can be stored for up to 3 years at this temperature.[3]
Storage of Stock Solution	-80°C (up to 1 year in solvent)	Selleck Chemicals	Aliquot to avoid repeated freeze-thaw cycles.[3]
-20°C (up to 1 month in solvent)	Selleck Chemicals	For short-term storage.	

Experimental Protocols

Materials

- **EPZ-4777** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation Protocol (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **EPZ-4777** in DMSO. This is a common starting concentration for subsequent dilutions for in vitro experiments.

Calculations:

Before weighing, calculate the required mass of **EPZ-4777** and the volume of DMSO.

- To calculate the mass (in mg) for a desired volume of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mM} * \text{Molecular Weight (g/mol)} * \text{Volume (L)}$
 - Example for 1 mL (0.001 L) of a 10 mM solution using a MW of 539.67 g/mol :
 - $\text{Mass (mg)} = 10 * 539.67 * 0.001 = 5.40 \text{ mg}$
- To calculate the volume of DMSO (in mL) required for a given mass of **EPZ-4777** to make a 10 mM solution:
 - $\text{Volume (mL)} = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) / 10 * 1000$
 - Example for 5.40 mg of **EPZ-4777**:

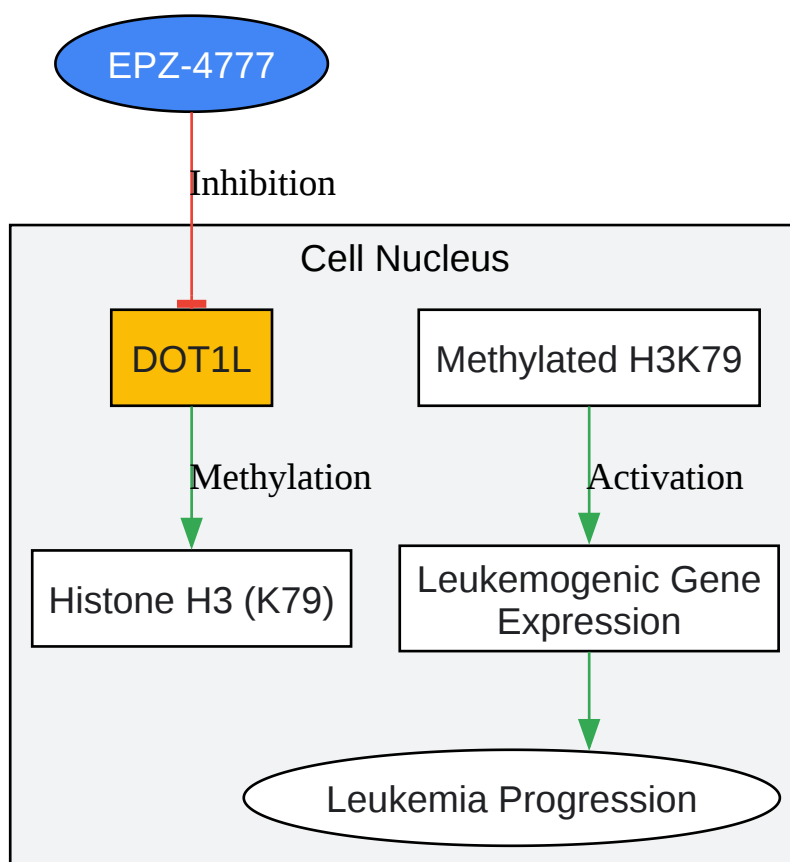
- $\text{Volume (mL)} = (5.40 / 539.67) / 10 * 1000 = 1.00 \text{ mL}$

Procedure:

- **Acclimatization:** Allow the vial of **EPZ-4777** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **EPZ-4777** powder into the tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **EPZ-4777** powder.
- **Dissolution:** Close the tube tightly and vortex thoroughly for several minutes until the powder is completely dissolved. A clear solution should be obtained. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[3] Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for short-term storage (up to one month).[3]

Visualizations

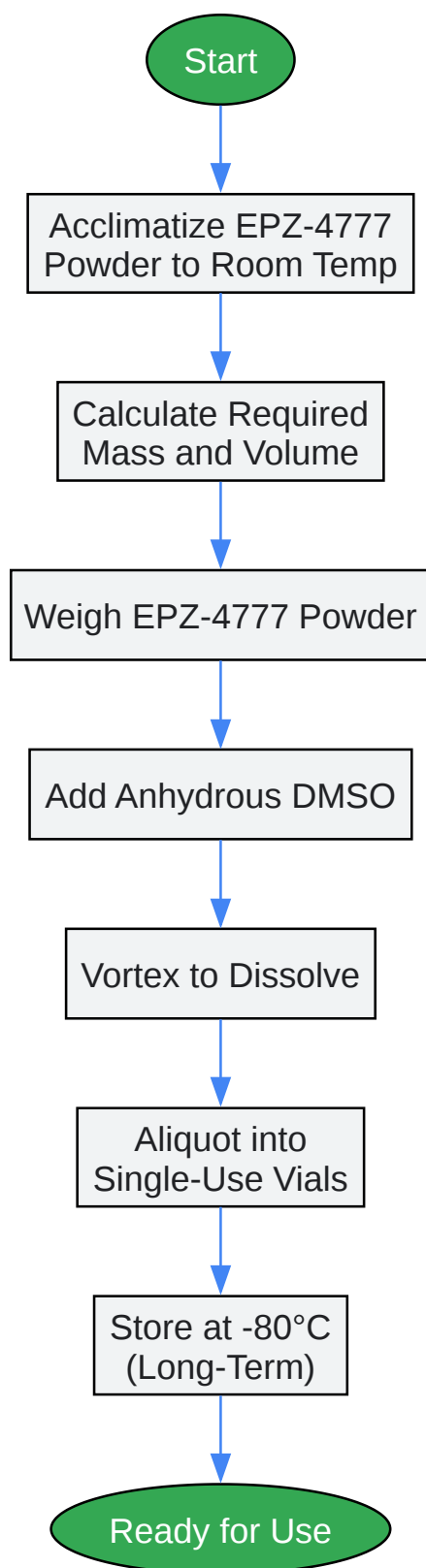
Signaling Pathway



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Caption: Simplified signaling pathway showing **EPZ-4777** inhibiting DOT1L.

Experimental Workflow



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Caption: Workflow for preparing an **EPZ-4777** stock solution.

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